

# Application Notes and Protocols: Tert-Butyl Bromoacetate Alkylation of Phenols

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## Compound of Interest

Compound Name: *tert-Butyl bromoacetate*

Cat. No.: B143388

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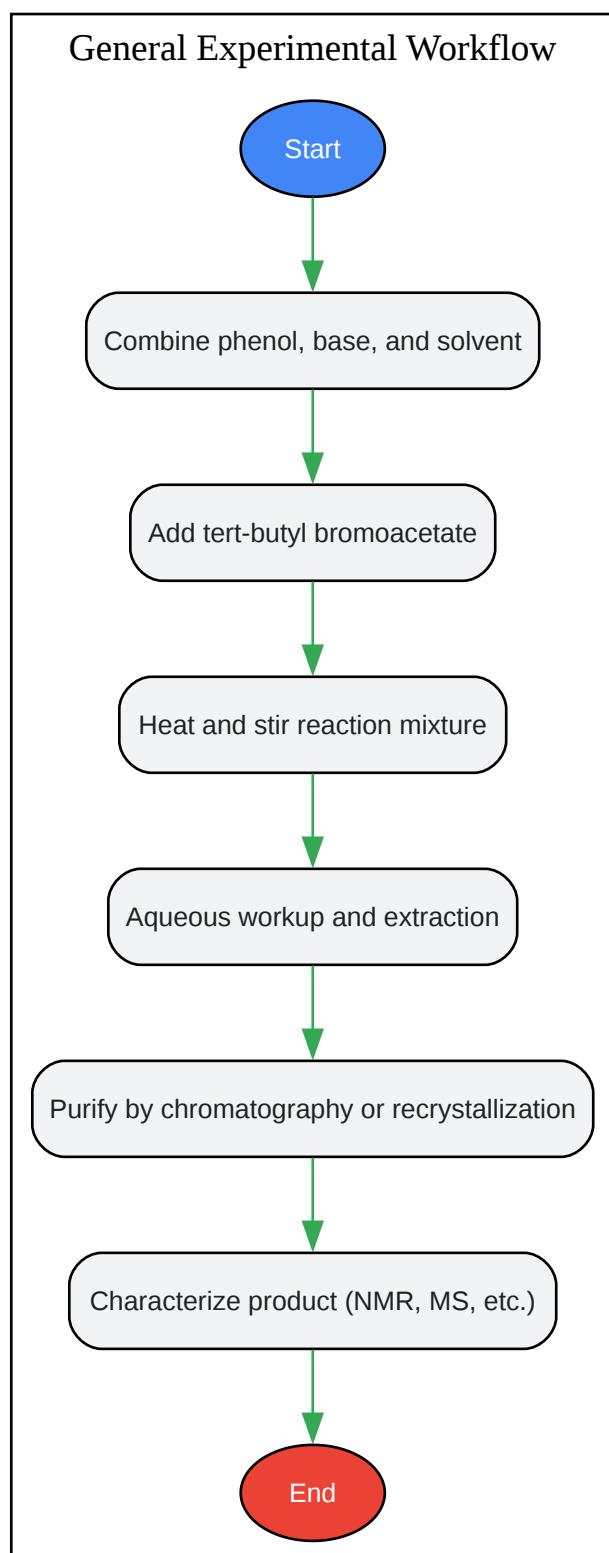
## Introduction

The O-alkylation of phenols with **tert-butyl bromoacetate** is a fundamental transformation in organic synthesis, providing a reliable method for the introduction of a *tert*-butoxycarbonylmethyl protecting group onto a phenolic hydroxyl group. This reaction, a variation of the Williamson ether synthesis, is widely employed in the synthesis of complex molecules, including pharmaceuticals and other biologically active compounds. The resulting *tert*-butyl phenoxyacetate products are valuable intermediates, as the *tert*-butyl ester can be selectively cleaved under acidic conditions to reveal the corresponding carboxylic acid.

This document provides detailed experimental protocols and compiled data for the O-alkylation of various phenols with **tert-butyl bromoacetate**, offering insights into the influence of different bases and solvents on reaction outcomes.

## Reaction Mechanism and Workflow

The alkylation of phenols with **tert-butyl bromoacetate** proceeds via a bimolecular nucleophilic substitution (SN2) mechanism. The reaction is typically initiated by deprotonation of the weakly acidic phenol with a suitable base to form a more nucleophilic phenoxide ion. This phenoxide then attacks the electrophilic carbon of **tert-butyl bromoacetate**, displacing the bromide leaving group to form the desired ether product.



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